

# Application Notes: Z-Lys(Boc)-OH for Site-Selective Lysine Modification

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## Compound of Interest

Compound Name: Z-Lys(Boc)-OH

Cat. No.: B7814897

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## Introduction

In the fields of peptide synthesis, drug development, and chemical biology, the ability to introduce modifications at specific sites within a peptide or protein is paramount.  $\alpha$ -tert-butyloxycarbonyl-N $\epsilon$ -benzyloxycarbonyl-L-lysine, commonly known as **Z-Lys(Boc)-OH** or Boc-Lys(Z)-OH, is a crucial building block that facilitates such precision.[1] Its utility stems from the orthogonal protecting group strategy it employs. The  $\alpha$ -amino group is protected by an acid-labile Boc group, while the  $\epsilon$ -amino group of the lysine side chain is protected by a Z (or Cbz) group, which is removable under different conditions, typically hydrogenolysis.[1][2] This differential stability allows for the selective deprotection of the lysine side chain, creating a unique reactive handle for the attachment of various moieties—such as fluorophores, drug conjugates, or biotin tags—while the peptide backbone remains fully protected and anchored to a solid support.[3]

These application notes provide a comprehensive overview, including detailed protocols and workflows, for researchers utilizing **Z-Lys(Boc)-OH** to synthesize selectively modifiable peptides.

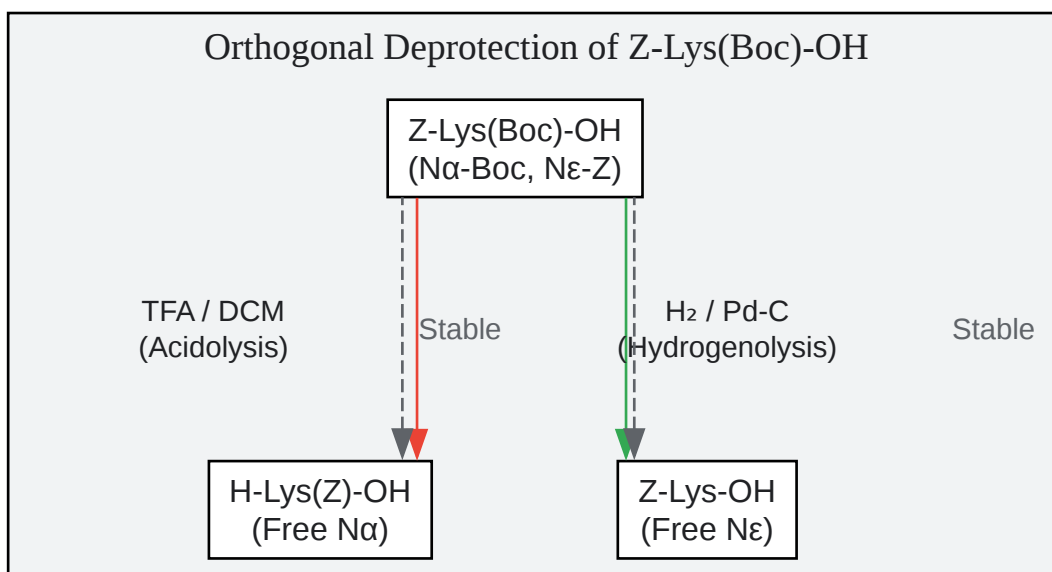
## Chemical and Physical Properties

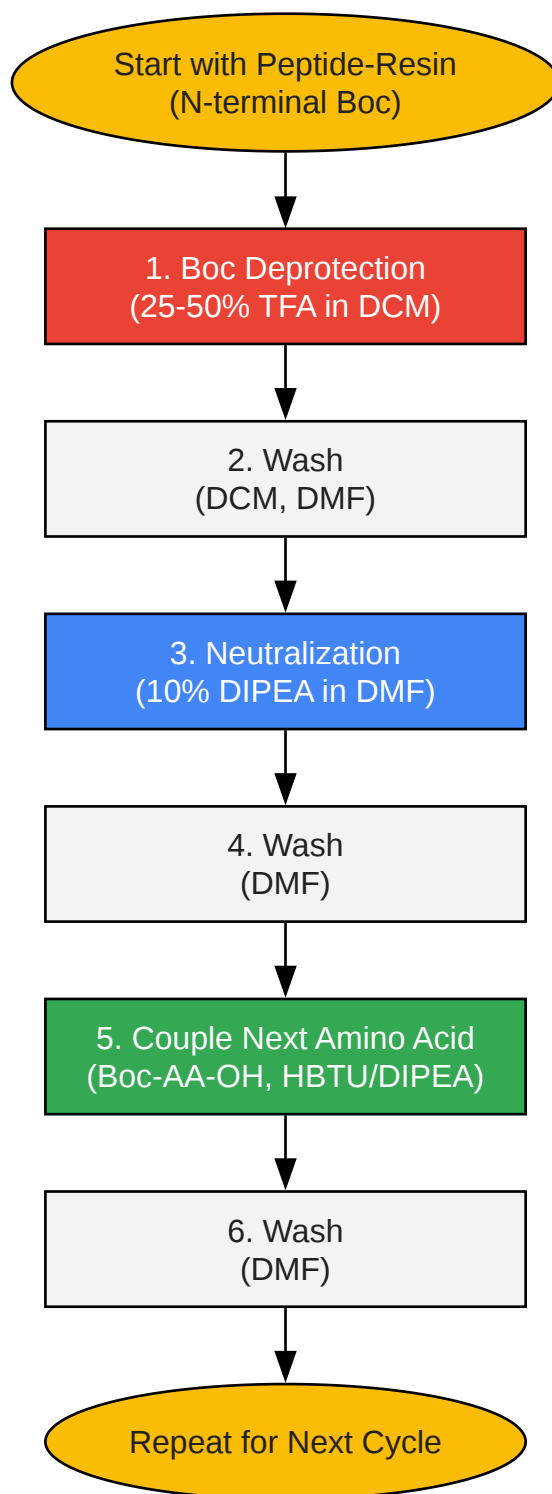
**Z-Lys(Boc)-OH** is a white crystalline powder used as a fundamental raw material in peptide synthesis, particularly for bioactive compounds and GLP-1 analogues.[4]

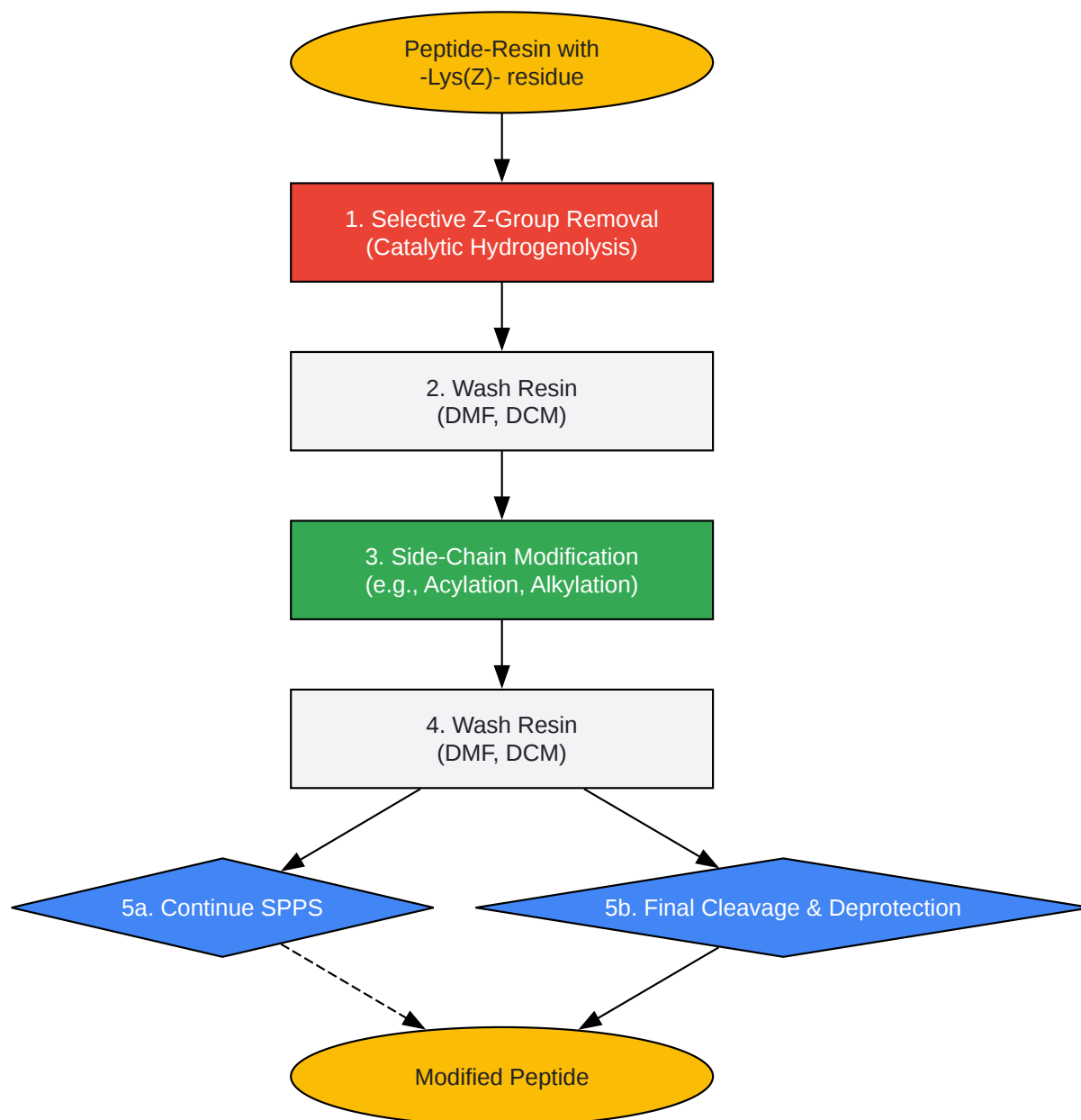
Property	Value
CAS Number	2389-45-9
Molecular Formula	C <sub>19</sub> H <sub>28</sub> N <sub>2</sub> O <sub>6</sub> [4]
Molecular Weight	380.44 g/mol
Appearance	White crystalline powder[4]
Purity	≥98%
Melting Point	75–79 °C[4]
Storage Conditions	Store sealed in a freezer at temperatures below -20 °C[4]

## Principle of Orthogonal Protection

The core advantage of **Z-Lys(Boc)-OH** lies in its orthogonal protection scheme. The Boc and Z groups can be selectively removed without affecting each other, enabling precise control over the synthetic pathway.[5] The Boc group is removed with moderate acid (e.g., TFA), a standard step in Boc-based Solid-Phase Peptide Synthesis (SPPS), while the Z group is stable to these conditions.[6] Conversely, the Z group is typically removed by catalytic hydrogenolysis, which does not affect the Boc group or most other standard acid-labile side-chain protecting groups. [7]







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## References

- [1. fiveable.me \[fiveable.me\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. Boc-L-Lys\(Z\)-OH | Protected Amino Acids for Peptide Synthesis | Baishixing | ETW \[etwinternational.com\]](#)
- [5. chemweb.bham.ac.uk \[chemweb.bham.ac.uk\]](#)
- [6. peptide.com \[peptide.com\]](#)
- [7. benchchem.com \[benchchem.com\]](#)
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